

Application Notes and Protocols: Vanadium(IV) Tetraformate in Materials Synthesis

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Compound of Interest

Compound Name: Vanadium(4+) tetraformate

Cat. No.: B15175026

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These application notes provide a comprehensive overview of the potential use of Vanadium(IV) tetraformate as a precursor in the synthesis of advanced vanadium-based materials. While direct literature on Vanadium(IV) tetraformate is scarce, this document leverages data from the closely related and more extensively studied vanadyl formate $[\text{VO}(\text{HCOO})_2 \cdot \text{H}_2\text{O}]$ to provide detailed protocols and expected outcomes. Vanadium oxides are of significant interest for applications ranging from catalysis and energy storage to smart materials.

Introduction to Vanadium(IV) Tetraformate as a Precursor

Vanadium(IV) tetraformate, with the chemical formula $\text{V}(\text{HCOO})_4$, is a metal-organic compound that can serve as a valuable precursor for the synthesis of various vanadium oxides (VO_x). The primary advantage of using such a precursor lies in the ability to achieve a uniform distribution of vanadium atoms at a molecular level, which can lead to the formation of homogenous, high-purity materials at relatively lower temperatures compared to traditional solid-state methods. The formate ligands are readily decomposed upon heating, leaving behind a reactive vanadium oxide species.

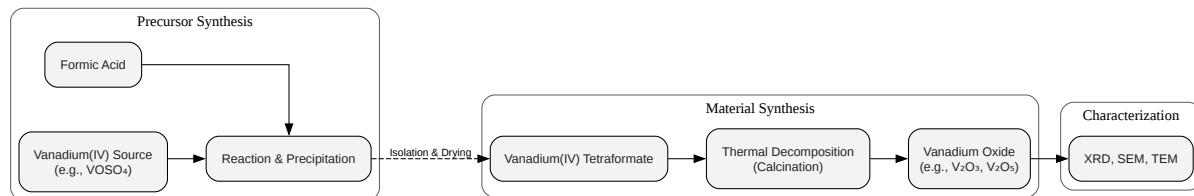
Key Properties of Vanadium(IV) Tetraformate:

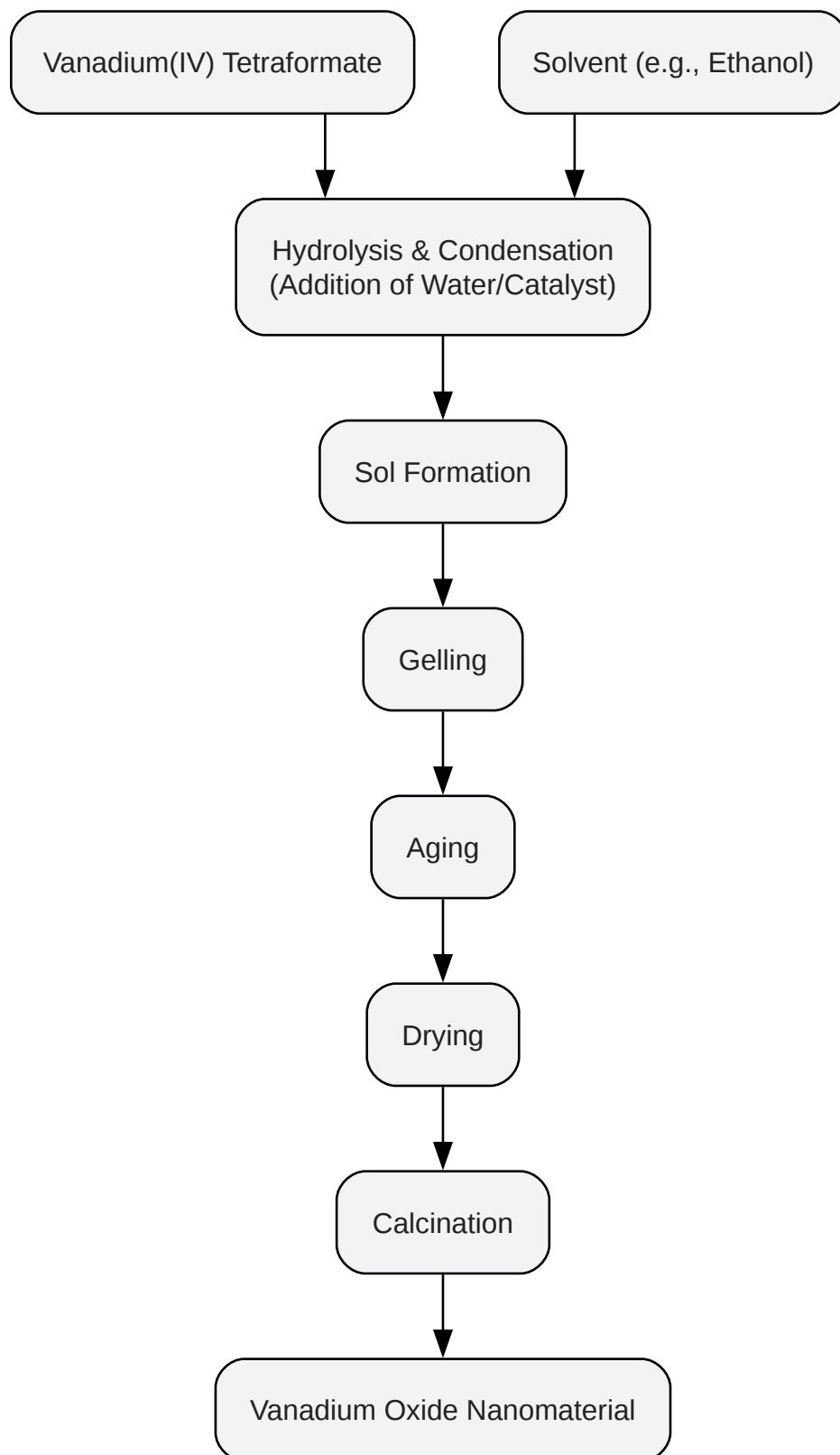
Property	Value	Reference
Molecular Formula	C ₄ H ₄ O ₈ V	[1]
Molecular Weight	231.01 g/mol	[1]
CAS Number	60676-73-5	[1]

Synthesis of Vanadium Oxides via Thermal Decomposition

The most straightforward application of Vanadium(IV) tetraformate is its use as a precursor for the thermal decomposition synthesis of vanadium oxides. The oxidation state of the final vanadium oxide product can be controlled by the temperature and atmosphere of the calcination process. For instance, decomposition in an inert atmosphere is expected to yield lower oxidation state oxides like V₂O₃, while decomposition in air will likely lead to the formation of V₂O₅.

A logical workflow for this process is outlined below:



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References

- 1. researchgate.net [researchgate.net]
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